

p-(Dimethylamino)benzaldehyde oxime safety data sheet and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *p*-(Dimethylamino)benzaldehyde
oxime

Cat. No.: B1609340

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An In-depth Technical Guide on the Safety and Handling of **p-(Dimethylamino)benzaldehyde Oxime**

This technical guide provides comprehensive safety data and handling precautions for **p-(Dimethylamino)benzaldehyde oxime** (CAS No: 2929-84-2). The information is intended for researchers, scientists, and professionals in drug development who may handle this compound. Due to the limited availability of specific toxicological data for the oxime, this guide incorporates safety principles and data from the parent compound, *p*-(Dimethylamino)benzaldehyde, and general laboratory safety protocols.

Chemical and Physical Properties

A summary of the known physical and chemical properties of **p-(Dimethylamino)benzaldehyde oxime** is presented below. This data is essential for safe handling, storage, and experimental design.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₂ N ₂ O	[1]
Molecular Weight	164.20 g/mol	[1][2]
CAS Number	2929-84-2	[1][2]
Appearance	Off-white to yellow solid/crystalline powder	[3][4]
Melting Point	183-185 °C	[2]
Boiling Point	276.4 ± 23.0 °C (at 760 Torr)	[2]
Flash Point	120.9 ± 22.6 °C	[2]
Solubility	Slightly soluble in water (1.8 g/L at 25 °C)	[2]
Density	1.02 ± 0.1 g/cm ³	[2]

Hazard Identification and Toxicology

While specific quantitative toxicity data for **p-(Dimethylamino)benzaldehyde oxime** is limited, preliminary classifications suggest it should be handled with care. The parent compound, p-Dimethylaminobenzaldehyde, has known toxicity, which should be considered.

Hazard Classification for **p-(Dimethylamino)benzaldehyde oxime**:

- Acute Toxicity: Indicated as a potential hazard.[2]
- Skin Irritation: Indicated as a potential hazard.[2]

Toxicological Data for the Parent Compound (p-Dimethylaminobenzaldehyde):

Metric	Value	Species	Reference
LD50 Oral	> 6,400 mg/kg	Rat	[5][6]
LD50 Oral	800 mg/kg	Mouse	[5][7][8]
LD50 Intraperitoneal	620 mg/kg	Rat	[5][8]

Note: This data is for the parent aldehyde and should be used for precautionary guidance only. The substance is considered toxic to the lungs and mucous membranes.[7][9]

Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is crucial to minimize exposure and ensure laboratory safety.

Engineering and Personal Protective Equipment (PPE)

- Ventilation: Always handle this compound in a well-ventilated area. Use of a chemical fume hood is strongly recommended to keep airborne concentrations low.[3][4]
- Eye Protection: Wear appropriate chemical safety goggles or eyeglasses that comply with OSHA or European Standard EN166.[3][5]
- Skin Protection: Wear impervious gloves (e.g., nitrile) and a lab coat. Ensure gloves are inspected before use and disposed of properly.[3][5][8]
- Respiratory Protection: If dust is generated or ventilation is inadequate, use a NIOSH/MSHA or CEN/EU approved respirator.[3][5][9]

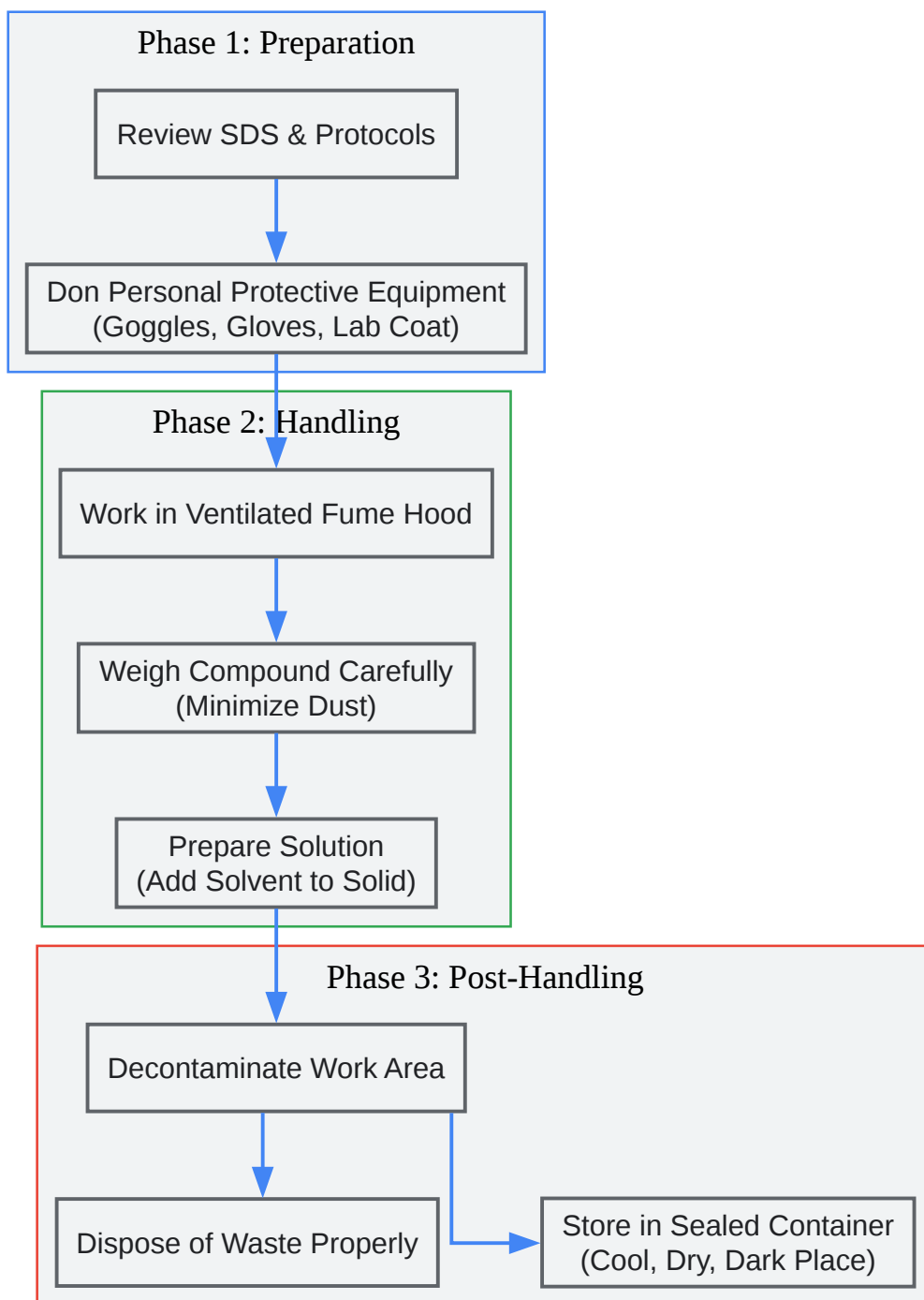
Handling Procedures

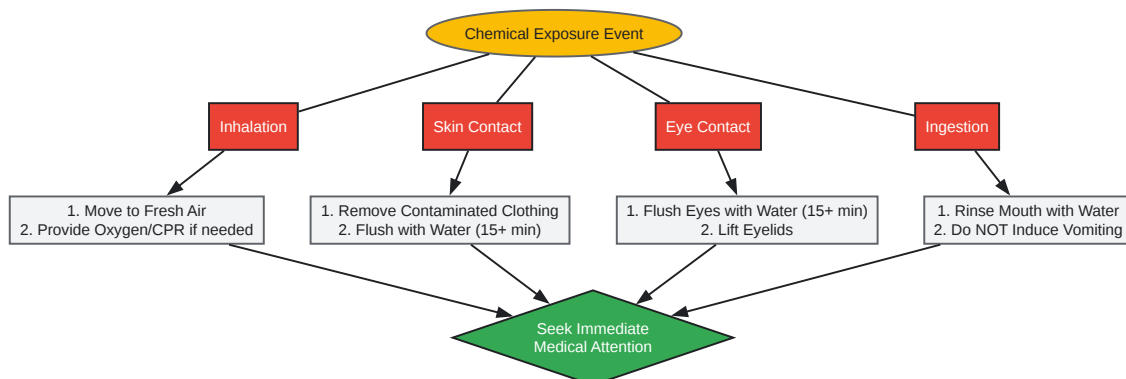
- Avoid generating dust.[3][6][10]
- Avoid contact with skin, eyes, and clothing.[5][10][11]
- Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[3][4][10]

- Keep containers tightly closed when not in use.[\[3\]](#)[\[5\]](#)
- Use non-sparking tools and consider explosion-proof equipment if large quantities of dust could be generated.[\[6\]](#)

Storage Conditions

- Store in a cool, dry, and well-ventilated area.[\[3\]](#)[\[5\]](#)[\[10\]](#)
- Keep containers tightly sealed and protected from physical damage.[\[6\]](#)[\[10\]](#)
- Protect from light, as the material is light-sensitive.[\[3\]](#)[\[5\]](#)[\[8\]](#)
- Store away from incompatible materials such as strong oxidizing agents and alkaline substances.[\[3\]](#)[\[6\]](#)[\[10\]](#)





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- To cite this document: BenchChem. [p-(Dimethylamino)benzaldehyde oxime safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1609340#p-dimethylamino-benzaldehyde-oxime-safety-data-sheet-and-handling-precautions>]

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